

Application Notes and Protocols: Prexasertib Lactate for Intravenous Administration

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Compound of Interest

Compound Name: *Prexasertib lactate*

Cat. No.: *B15581433*

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Introduction

Prexasertib is a potent and selective inhibitor of the serine/threonine kinases Checkpoint Kinase 1 (CHK1) and Checkpoint Kinase 2 (CHK2).[1] These kinases are critical components of the DNA damage response (DDR) pathway, which allows cancer cells to survive DNA-damaging therapies. By inhibiting CHK1 and CHK2, prexasertib abrogates cell cycle checkpoints, leading to an accumulation of DNA damage, replication catastrophe, and ultimately, apoptosis in cancer cells.[2] This mechanism of action makes prexasertib a promising therapeutic agent, both as a monotherapy and in combination with other anticancer treatments.

These application notes provide a summary of the available information on the formulation of **prexasertib lactate** for intravenous (IV) administration in clinical trials, along with protocols for its preparation and use based on publicly available data.

Data Presentation

Table 1: Prexasertib Salt Forms and Key Properties

Salt Form	Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Lactate Monohydrate	5-[[5-[2-(3-Aminopropoxy)-6-methoxyphenyl]-1H-pyrazol-3-yl]amino]pyrazine-2-carbonitrile; (2S)-2-hydroxypropanoic acid; hydrate	2100300-72-7	C ₂₁ H ₂₇ N ₇ O ₆	473.5
Mesylate Monohydrate	5-((5-(2-(3-aminopropoxy)-6-methoxyphenyl)-1H-pyrazol-3-yl)amino)pyrazine-2-carbonitrile methanesulfonate hydrate	1234015-57-6	C ₁₉ H ₂₅ N ₇ O ₆ S	479.51
Dihydrochloride	5-((5-(2-(3-aminopropoxy)-6-methoxyphenyl)-1H-pyrazol-3-yl)amino)pyrazine-2-carbonitrile dihydrochloride	1234015-54-3	C ₁₈ H ₂₁ Cl ₂ N ₇ O ₂	438.31

Table 2: Summary of Dosing Regimens for Intravenous Prexasertib in Clinical Trials

Population	Recommended Phase 2 Dose (RP2D) / MTD	Dosing Schedule	Reference
Adult	105 mg/m ²	60-minute IV infusion every 14 days	[3][4]
Pediatric	150 mg/m ²	60-minute IV infusion on Days 1 and 15 of a 28-day cycle	[3][5]

Table 3: Common Treatment-Related Adverse Events (Grade ≥ 3) in Prexasertib Clinical Trials

Adverse Event	Frequency	Reference
Neutropenia / Decreased Neutrophil Count	High	[5][6]
Leukopenia / Decreased White Blood Cell Count	High	[5][6]
Thrombocytopenia / Decreased Platelet Count	Moderate	[5][6]
Anemia	Moderate	[5][6]
Febrile Neutropenia	Low to Moderate	[6]
Fatigue	Low	[6]
Nausea	Low	[6]
Diarrhea	Low	[6]

Experimental Protocols

Protocol 1: Reconstitution and Dilution of Lyophilized Prexasertib for Intravenous Infusion (Based on Mesylate Formulation)

Disclaimer: The exact composition and reconstitution protocol for the **prexasertib lactate** intravenous formulation used in clinical trials are not publicly available. The following protocol is based on the information available for the prexasertib mesylate monohydrate formulation and should be considered as a guideline. Researchers should adapt and validate this protocol based on the specific product information provided by the manufacturer.

Materials:

- Single-use vial of lyophilized prexasertib
- Sterile Water for Injection (WFI)
- Sterile syringe and needles
- Appropriate infusion bag (e.g., 0.9% Sodium Chloride or 5% Dextrose)
- Personal Protective Equipment (PPE)

Procedure:

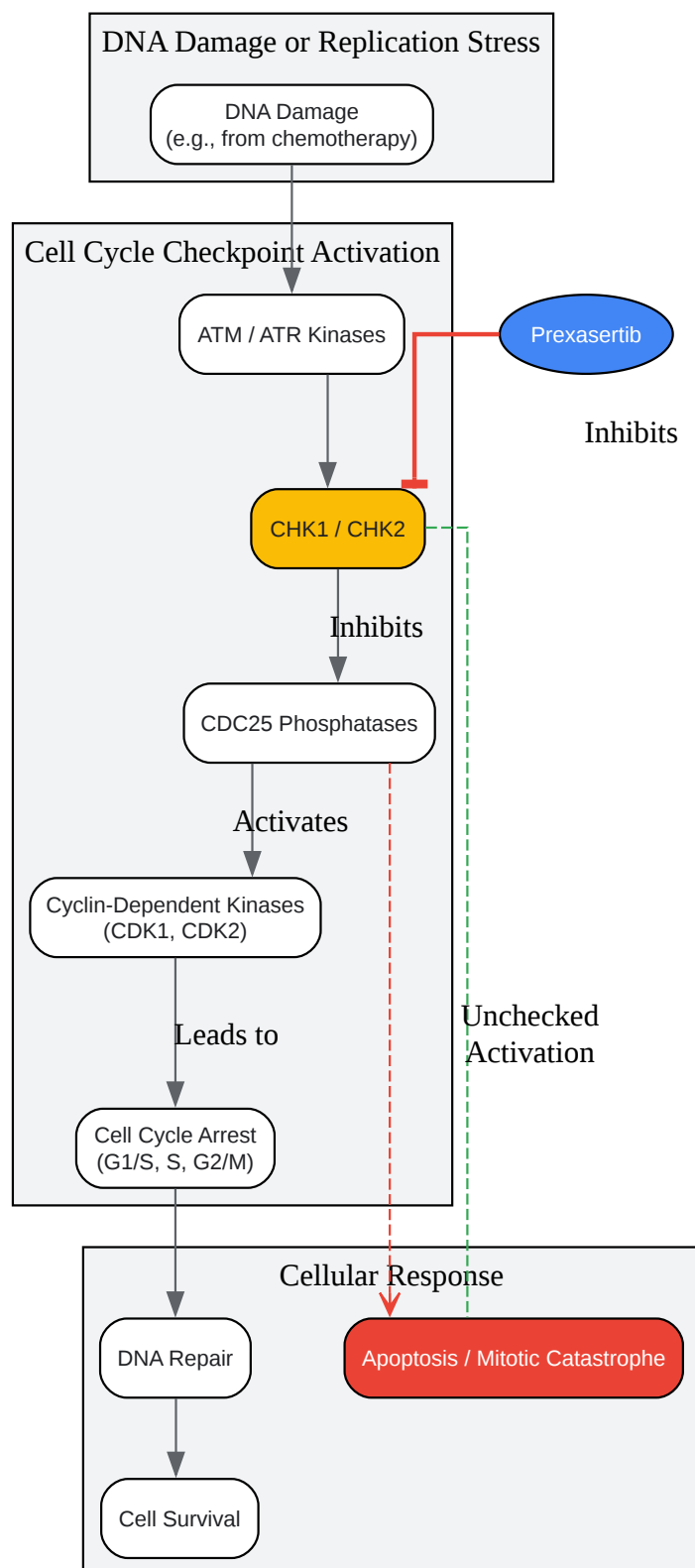
- Vial Inspection: Visually inspect the vial of lyophilized prexasertib for any cracks or defects. The lyophilized powder should be a light yellow color.[3]
- Reconstitution:
 - Aseptically add the required volume of Sterile Water for Injection to the vial to achieve a final concentration of 2 mg/mL of prexasertib.[3]
 - Gently swirl the vial until the lyophilized powder is completely dissolved. Do not shake vigorously.
 - The reconstituted solution should be clear.
- Calculation of Required Volume:
 - Calculate the total dose of prexasertib required based on the patient's body surface area (m²) and the prescribed dose (e.g., 105 mg/m² or 150 mg/m²).

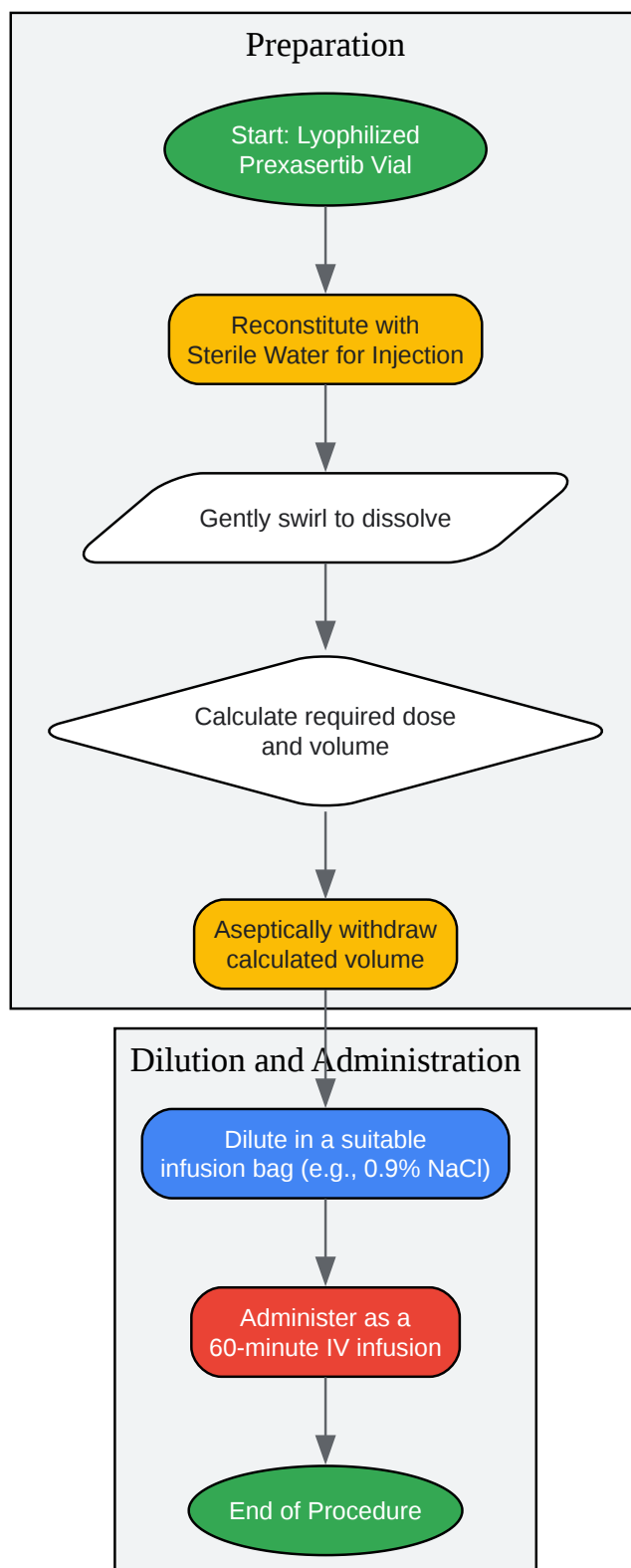
- Determine the volume of the reconstituted solution needed for the calculated dose.
- Dilution for Infusion:
 - Aseptically withdraw the calculated volume of the reconstituted prexasertib solution from the vial.
 - Add the withdrawn solution to an infusion bag containing a suitable diluent (e.g., 0.9% Sodium Chloride or 5% Dextrose). The final volume of the infusion solution should be appropriate for a 60-minute infusion.
 - Gently mix the contents of the infusion bag.
- Administration:
 - Administer the final infusion solution intravenously over 60 minutes.[\[3\]](#)

Stability: Information on the stability of the reconstituted and diluted solution is not publicly available. It is recommended to use the solution immediately after preparation.

Mandatory Visualizations

Diagram 1: Prexasertib Mechanism of Action - CHK1/CHK2 Signaling Pathway





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